

how does Furamizole work as an antibacterial

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Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

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Chemical Profile and Classification

Furamizole is a nitrofuran derivative that contains a **1,3,4-oxadiazole ring** within its structure [1]. This class of compounds is known for its broad biological activities.

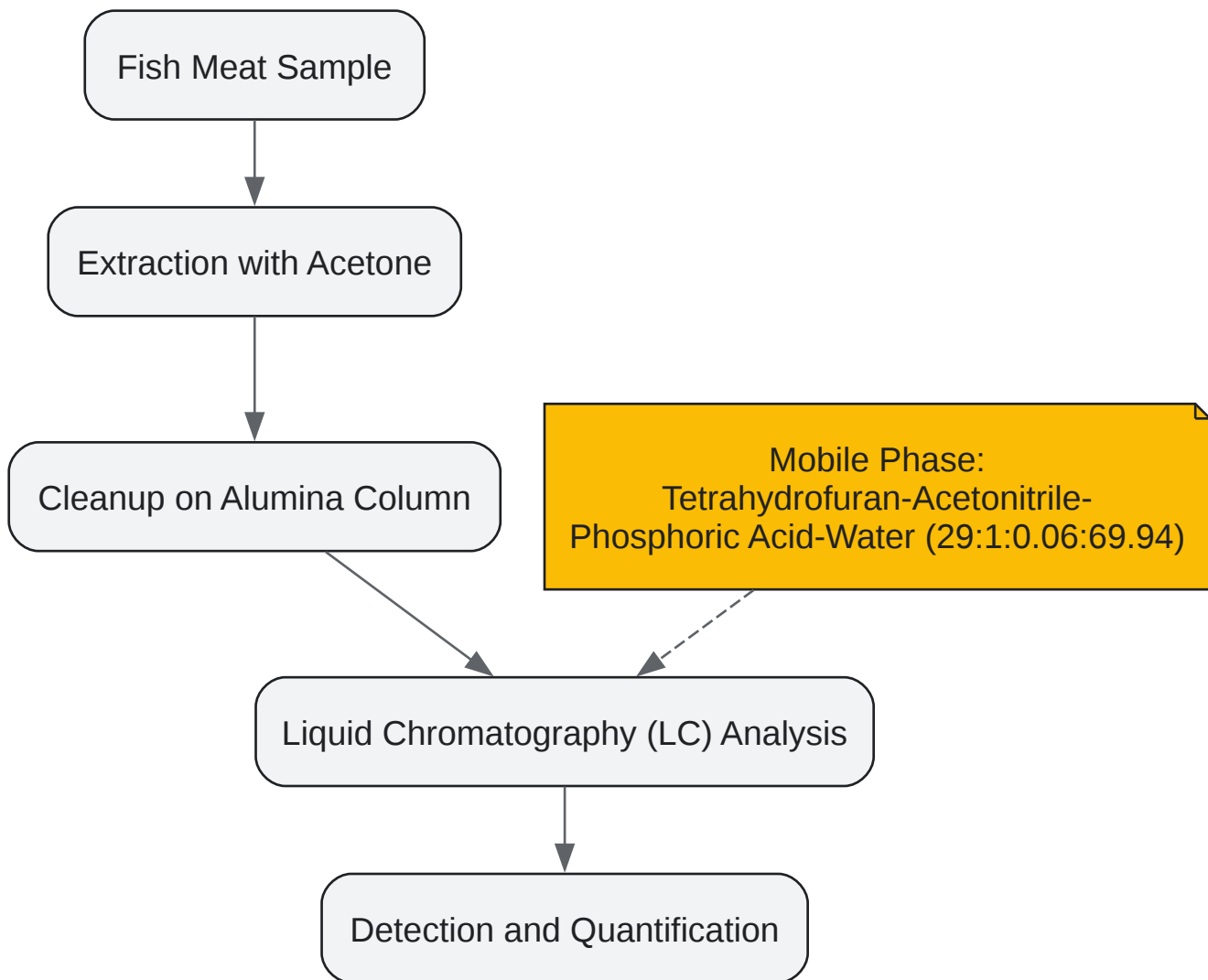
The table below summarizes its core characteristics:

Feature	Description
Drug Class	Nitrofuran derivative [1] [2]
Core Structure	Contains a 1,3,4-oxadiazole ring [1]
Known Activity	Strong antibacterial activity [1]

Experimental Protocols and Detection

While search results lack details on **Furamizole**'s mechanism-of-action studies, one paper details a liquid chromatography (LC) method for its residual analysis in fish, which reflects its experimental detection [2].

The following workflow diagram outlines the key steps of this analytical method:



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*Experimental workflow for **Furamizole** residue analysis in biological tissue [2].*

This method demonstrates the following performance characteristics [2]:

- **Recovery Rate:** Approximately 80% from fish meat samples.
- **Detection Limit:** 1-2 ng for a 10 μ L injection.

Knowledge Gaps and Further Research

The search results do not specify the exact molecular target or mechanism by which **Furamizole** kills or inhibits bacteria. Based on its classification as a nitrofurantoin, it likely shares a mechanism common to this class of antibiotics.

class.

- **Inferred Mechanism:** Many nitrofurantoin antibiotics are known to be **prodrugs**. They are activated by bacterial nitroreductase enzymes inside the cell, generating reactive intermediates that cause widespread damage to bacterial DNA, proteins, and other macromolecules [1].
- **Recommended Research:** To obtain the precise mechanism of action for your technical guide, I suggest you:
 - Consult specialized resources like **SciFinder** or **Reaxys** for primary literature.
 - Search for reviews on "**nitrofurantoin antibacterial mechanism of action**" in scientific databases.

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References

1. Therapeutic potential of oxadiazole or furadiazole containing compounds

[bmcchem.biomedcentral.com]

2. Simultaneous liquid chromatographic determination of residual... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [how does Furamizole work as an antibacterial]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b620692#how-does-furamizole-work-as-an-antibacterial>]

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